

Application Note: 1-Dimethylamino-2-Nitroethylene (DMANE) in Advanced Pharmaceutical Intermediate Synthesis

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Compound of Interest

Compound Name: 1-Dimethylamino-2-nitroethylene

CAS No.: 1190-92-7; 73430-27-0

Cat. No.: B2913312

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Executive Summary

In the landscape of active pharmaceutical ingredient (API) synthesis, the construction of complex nitrogen-containing heterocycles requires highly efficient, regioselective building blocks. **1-Dimethylamino-2-nitroethylene (DMANE)** (CAS: 1190-92-7) has emerged as a premier "push-pull" enamine reagent. Characterized by an electron-donating dimethylamino group conjugated with an electron-withdrawing nitro group, DMANE exhibits extraordinary electrophilic reactivity at its alpha-carbon.

This application note provides a comprehensive guide for researchers and drug development professionals on the utilization of DMANE. It details the mechanistic causality behind its reactivity, standardizes self-validating experimental protocols, and explores its application in synthesizing tryptamine precursors, NO-donor triazoles, and isoxazole-based antibacterial scaffolds [1, 2].

Physicochemical Profiling & Handling

DMANE is a highly polarized alkene. Because the dimethylamino group pushes electron density while the nitro group pulls it, the molecule is exceptionally stable for a nitroalkene but highly reactive toward nucleophiles and 1,3-dipoles.

Table 1: Physicochemical & Safety Profile of DMANE

Parameter	Specification / Data	Practical Implication for Synthesis
Chemical Formula	C ₄ H ₈ N ₂ O ₂	Low molecular weight (116.12 g/mol) ensures high atom economy in cycloadditions.
Appearance	Yellow to brown solid	Color acts as a visual tracer during dissolution and reaction progression.
Melting Point	103–107 °C	Solid state allows for easy weighing and manipulation on the benchtop.
Solubility	Soluble in TFA, DCM, MeOH	Versatile solvent compatibility; TFA acts as both solvent and acid catalyst [1].
Storage Conditions	2–8 °C (Keep Cold)	Prevents slow polymerization or degradation of the push-pull system.
Safety Hazards	Irritant (Eyes, Skin, Respiratory)	Requires handling in a fume hood with standard PPE (gloves, safety goggles).

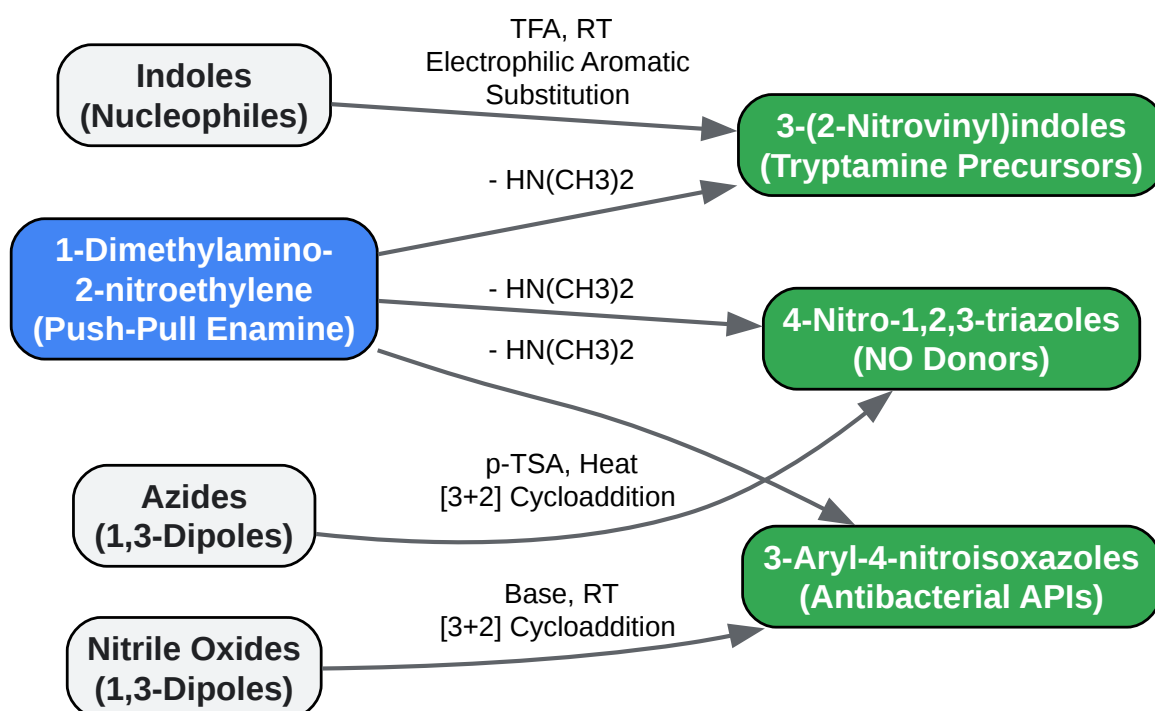
Data synthesized from PubChem and chemical safety repositories [3].

Mechanistic Insights: The "Push-Pull" Reactivity

The synthetic utility of DMANE stems from its ability to undergo two primary classes of reactions: Addition-Elimination and [3+2] Cycloadditions.

When exposed to a strong acid like Trifluoroacetic Acid (TFA), the dimethylamino group is protonated. This protonation serves a dual purpose:

- **Electrophilic Activation:** It drastically increases the electrophilicity of the alkene, priming it for attack by electron-rich aromatic systems (e.g., indoles).
- **Leaving Group Generation:** The protonated amine ($-N^+H(CH_3)_2$) becomes an excellent leaving group. Following nucleophilic attack, the elimination of dimethylamine restores the conjugated nitrovinyl double bond, driving the reaction forward thermodynamically.



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Fig 1. Divergent synthetic pathways of DMANE via addition-elimination and cycloaddition reactions.

Validated Experimental Protocols

Protocol A: One-Step Synthesis of DMANE

Before utilizing DMANE, it can be synthesized in high yield via the condensation of nitromethane with N,N-dimethylformamide dimethyl acetal (DMF-DMA). This protocol is highly scalable for in-house intermediate generation [4].

Procedure:

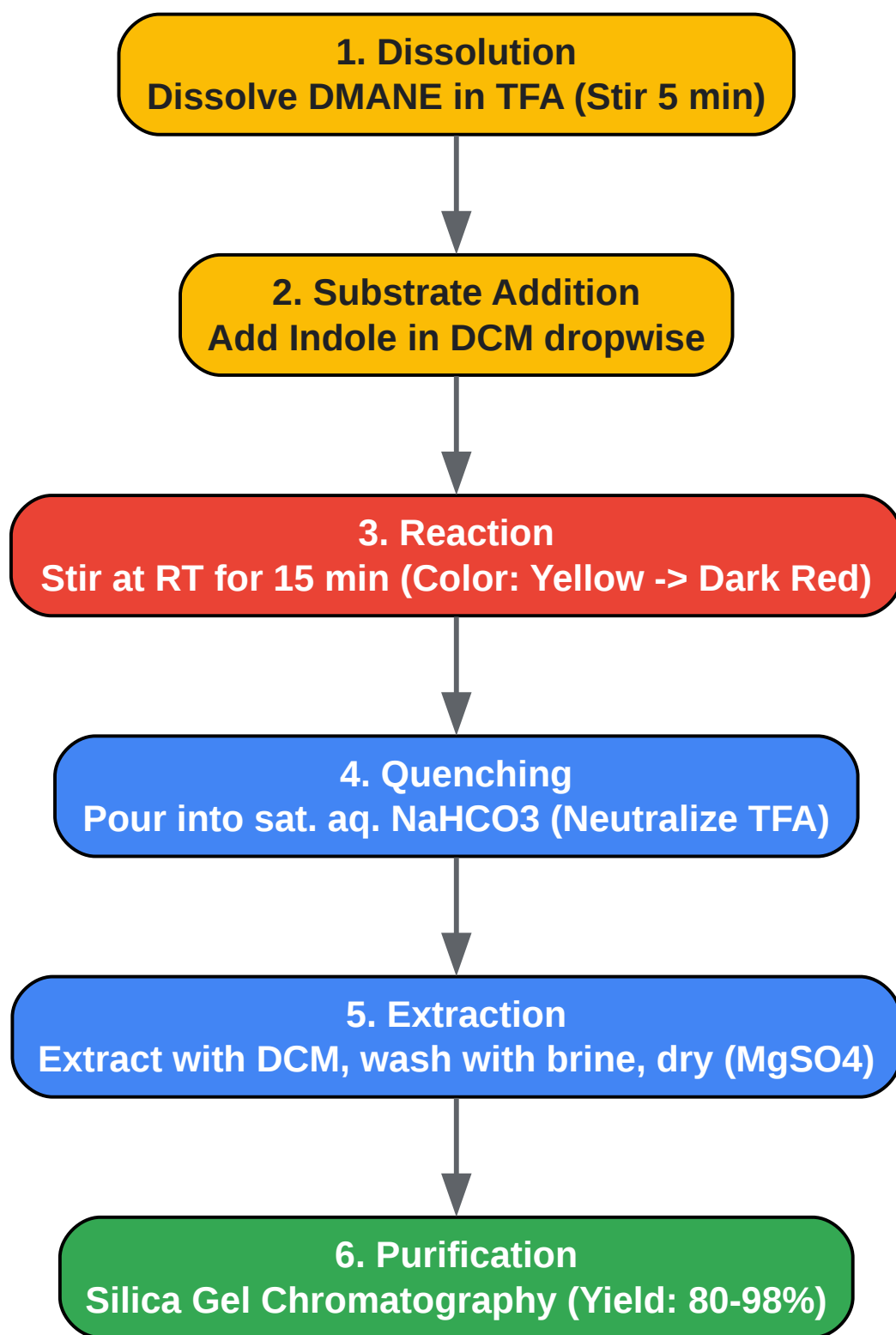
- **Reagent Mixing:** In a single-neck round-bottom flask, dissolve nitromethane (50.0 g, 819 mmol) and DMF-DMA (97.6 g, 819 mmol) in anhydrous methanol (300 mL).
- **Reflux:** Attach a reflux condenser and heat the mixture to 80 °C for 1 hour. The reaction is self-validating; the solution will transition to a deep yellow/orange color as the enamine forms.
- **Precipitation:** Remove the heat source and cool the flask to 0 °C in an ice bath. The product will spontaneously precipitate as a yellow-brown solid.
- **Isolation:** Isolate the solid via vacuum filtration. Wash the filter cake with ice-cold methanol (120 mL) to remove unreacted starting materials.
- **Drying:** Dry under reduced pressure to yield DMANE (~90.4 g, 95% yield).

Protocol B: C3-Nitrovinylation of Indoles (Tryptamine Precursor Synthesis)

Tryptamine scaffolds are ubiquitous in CNS-active drugs (e.g., sumatriptan, tryptargine). DMANE allows for the direct installation of a 2-nitrovinyl group at the C3 position of indoles, bypassing multi-step Vilsmeier-Haack formylation and Knoevenagel condensation sequences [1, 5].

Procedure:

- **Activation:** Dissolve DMANE (1.6 g, 13.7 mmol) in 20 mL of neat Trifluoroacetic Acid (TFA). Stir for 5 minutes at room temperature. Causality: TFA acts as the solvent and protonates the dimethylamino group, activating the complex.
- **Substrate Addition:** Dissolve the target indole (e.g., 6-bromoindole, 16.4 mmol, 1.2 eq) in 15 mL of Dichloromethane (DCM). Add this dropwise to the stirring TFA solution.
- **Reaction Monitoring:** Stir the mixture at room temperature for 15 minutes. **Self-Validation:** The solution will rapidly change from light yellow to dark red, indicating the formation of the intermediate Wheland complex. Monitor via TLC (EtOAc/Hexanes 1:2) until the starting indole is consumed.
- **Quenching (Critical Step):** Pour the reaction mixture slowly into a vigorously stirring solution of saturated aqueous NaHCO₃ (or ice water followed by NaOH neutralization). Causality: Indoles and nitrovinyl compounds are susceptible to polymerization in prolonged strong acid; immediate neutralization locks the product in its stable form.
- **Extraction & Purification:** Extract the aqueous phase with DCM (3 x 50 mL). Wash the combined organic layers with brine, dry over anhydrous MgSO₄, and concentrate under reduced pressure. Purify via silica gel chromatography to yield the 3-(2-nitrovinyl)indole.



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Fig 2. Step-by-step experimental workflow for the TFA-catalyzed C3-nitrovinlation of indoles.

Protocol C: Eliminative Azide-Olefin Cycloaddition (NO-Donor Synthesis)

Heterocyclic nitric oxide (NO) donors are critical in cardiovascular and antibacterial drug design. DMANE reacts regioselectively with azides (such as 4-azidofuroxans) to form 4-nitro-1,2,3-triazoles [2].

Procedure:

- Mix DMANE (1.0 eq) and the target azide (1.0 eq) in a suitable solvent (e.g., toluene or ethanol).
- Add a catalytic amount of p-Toluenesulfonic acid (p-TSA, 0.1 eq). Causality: The acid catalyst facilitates the elimination of dimethylamine following the initial [3+2] cycloaddition.
- Heat the mixture to 80 °C for 2–4 hours until nitrogen evolution ceases and TLC indicates completion.
- Cool, evaporate the solvent, and recrystallize from ethanol to yield the pure 4-nitro-1,2,3-triazole derivative.

Quantitative Data: Reaction Scope and Efficiency

The table below summarizes the expected yields and conditions for utilizing DMANE across various pharmaceutical intermediate classes, demonstrating its high efficiency and step-economy.

Table 2: Comparative Reaction Scope and Yields for DMANE-Mediated Syntheses

Target Scaffold	Co-Reactant	Catalyst / Solvent	Time / Temp	Typical Yield	Pharmaceutical Application
3-(2-Nitrovinyl)indoles	Indole derivatives	TFA / DCM	15 min / RT	80–98%	Precursors to Tryptamines (CNS APIs) [1, 5]
4-Nitro-1,2,3-triazoles	Organic Azides	p-TSA / Toluene	2–4 h / 80 °C	65–95%	NO-Donors, Vasodilators [2]
3-Aryl-4-nitroisoxazoles	Nitrile Oxides (Chloroximes)	Triethylamine / DCM	5–16 h / RT	70–85%	Antibacterial / Anti-inflammatory APIs [4]
β - Nitrostyrenes	Electron-rich benzenes	TFA	30 min / 55 °C	60–80%	Phenethylamine precursors [1]

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